

An In-depth Technical Guide to 4-Benzylmorpholine-2-carbonitrile

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Compound of Interest

Compound Name: 4-Benzylmorpholine-2-carbonitrile

Cat. No.: B143773

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological applications of **4-Benzylmorpholine-2-carbonitrile**. The information is intended for researchers and professionals involved in medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

4-Benzylmorpholine-2-carbonitrile is a synthetic organic compound featuring a morpholine ring substituted with a benzyl group at the 4-position and a nitrile group at the 2-position. The presence of the morpholine moiety, a common scaffold in medicinal chemistry, suggests its potential for biological activity.

Chemical Identifiers

Identifier	Value
CAS Number	126645-52-1[1]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O[1]
Molecular Weight	202.25 g/mol [1]
SMILES	N#CC1CN(CCO1)Cc2ccccc2[2]
InChI Key	NAWYNSSXFPEQKE-UHFFFAOYSA-N[3]

Physicochemical Properties

Published experimental data for the physicochemical properties of **4-Benzylmorpholine-2-carbonitrile** are limited. The following table summarizes predicted and available data.

Property	Value	Source
Appearance	White to off-white solid	[1]
Boiling Point	343.1°C	[4]
Density	1.14 g/cm ³	[4]
pKa	4.89 ± 0.10 (Predicted)	[1]

Spectroscopic Data

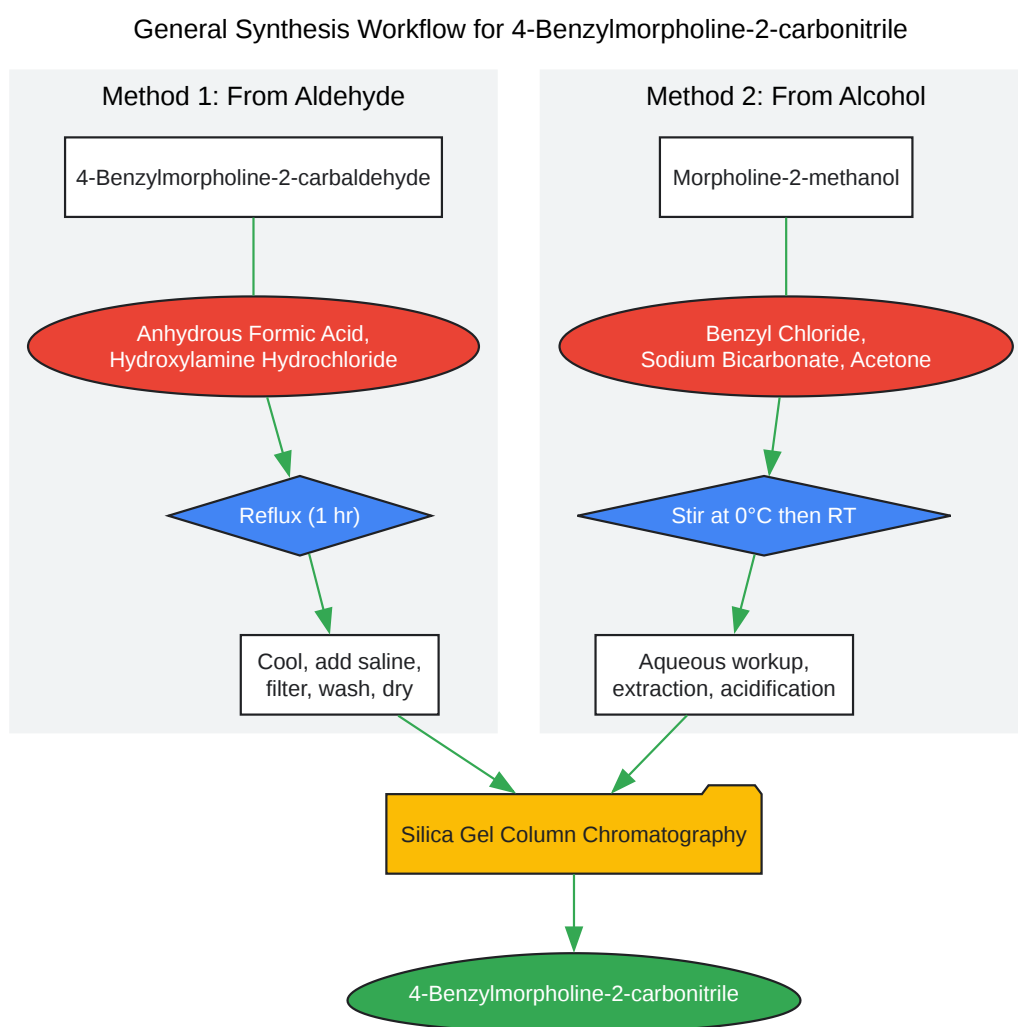
Experimental spectroscopic data for **4-Benzylmorpholine-2-carbonitrile** are not readily available in the public domain. However, predicted NMR data can be used for preliminary characterization.

Predicted ¹ H NMR	Predicted ¹³ C NMR
Chemical shifts for protons on the benzyl group and morpholine ring are expected.	Chemical shifts for the carbon atoms of the benzyl group, morpholine ring, and the nitrile group are anticipated.

Synthesis and Purification

Several synthetic routes to **4-Benzylmorpholine-2-carbonitrile** have been described. Below are detailed protocols for two common methods.

Synthesis Workflow Diagram



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Caption: Synthesis routes for **4-Benzylmorpholine-2-carbonitrile**.

Experimental Protocols

Method 1: From 4-Benzylmorpholine-2-carbaldehyde^[1]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-benzylmorpholine-2-carbaldehyde, anhydrous formic acid, and hydroxylamine hydrochloride.
- **Reaction:** Stir the mixture and heat to reflux for 1 hour.
- **Work-up:** Cool the reaction mixture to room temperature. Add a saturated aqueous solution of sodium chloride and stir thoroughly.
- **Isolation:** Collect the resulting solid by filtration, wash the filter cake with water, and dry to obtain the crude product.
- **Purification:** Purify the crude solid by silica gel column chromatography to yield pure **4-benzylmorpholine-2-carbonitrile**.

Method 2: From Morpholine-2-methanol^[1]

- **Preparation:** Dissolve morpholine-2-methanol in a 10% aqueous solution of sodium bicarbonate and cool the solution to 0-4°C in an ice bath.
- **Addition of Reagent:** In a separate flask, dissolve benzyl chloride in acetone. Add this solution dropwise to the cooled morpholine-2-methanol solution.
- **Reaction:** After the addition is complete, continue stirring the mixture in the ice bath for 30 minutes, followed by stirring at room temperature for 2 hours. Monitor the reaction progress by thin-layer chromatography.
- **Work-up:** Once the reaction is complete, pour the mixture into water and extract twice with diethyl ether. Cool the aqueous layer and adjust the pH to approximately 2 with concentrated hydrochloric acid to precipitate a white solid.

- Isolation: Extract the aqueous layer three times with ethyl acetate. Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Purification: Remove the solvent by vacuum distillation and precipitate the product with petroleum ether to obtain **4-benzylmorpholine-2-carbonitrile**.

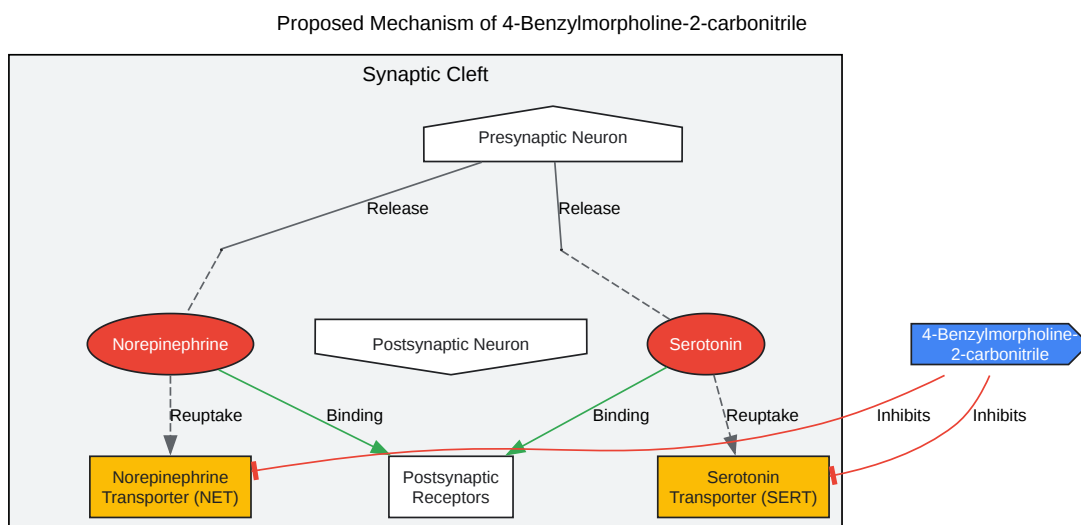
Biological Activity and Mechanism of Action

Derivatives of benzyl morpholine have been identified as potent inhibitors of both norepinephrine and serotonin reuptake.^[5] This dual-reuptake inhibition is a well-established mechanism for the treatment of depression and anxiety disorders.

Proposed Mechanism of Action

4-Benzylmorpholine-2-carbonitrile is proposed to act at the synaptic cleft by blocking the norepinephrine transporter (NET) and the serotonin transporter (SERT). This inhibition leads to an increased concentration of these neurotransmitters in the synapse, thereby enhancing neurotransmission.

Mechanism of Action Diagram



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